

Avocadene 1-acetate HMDB0031043 metabolite identification

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Compound Focus: Avocadene 1-acetate

CAS No.: 24607-09-8

Cat. No.: S614398

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Metabolite Identification and physicochemical Properties

The search results clarify the identity of two closely related compounds. The metabolite you inquired about, **Avocadene 1-acetate**, is recorded in the FooDB with the identifier **FDB003038** [1]. A related compound, **Avocadyne 1-acetate** (FDB003043), was also identified [2].

The following table compares their core chemical structures and properties based on database records [1] [2].

Property	Avocadene 1-acetate (FDB003038)	Avocadyne 1-acetate (FDB003043)
Common Name	Avocadene 1-acetate	Avocadyne 1-acetate
IUPAC Name	2,4-dihydroxyheptadec-16-en-1-yl acetate	2,4-dihydroxyheptadec-16-yn-1-yl acetate
Chemical Formula	$C_{19}H_{36}O_4$	$C_{19}H_{34}O_4$

Property	Avocadoene 1-acetate (FDB003038)	Avocadyne 1-acetate (FDB003043)
Molecular Weight	328.4867 g/mol	326.4709 g/mol
CAS Registry Number	24607-09-8	24607-06-5
Chemical Class	Long-chain fatty alcohols	Long-chain fatty alcohols
Structure Key Feature	16-carbon chain with a terminal double bond (CCCCCCCCCCCC=C)	16-carbon chain with a terminal triple bond (CCCCCCCCCCCC#C)
Melting Point	58-59°C	73°C
Optical Rotation	$[\alpha]_D^{25}$ -6.7 (CHCl ₃)	$[\alpha]_D^{25}$ -4.6 (CHCl ₃)

The table below summarizes predicted physicochemical and pharmacokinetic properties [1] [2].

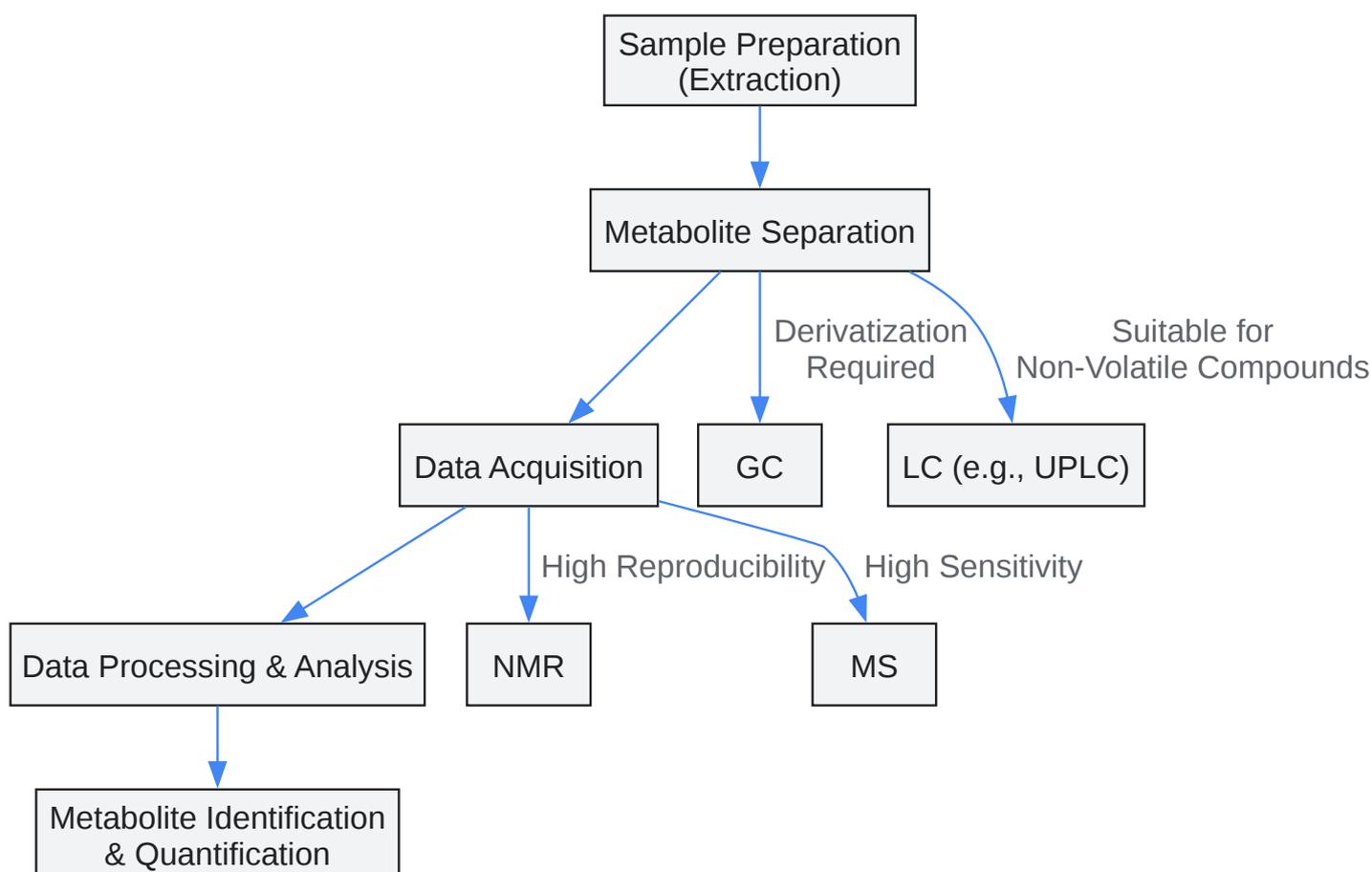
Property	Avocadoene 1-acetate (Predicted)	Avocadyne 1-acetate (Predicted)
Water Solubility	0.0034 g/L	0.011 g/L
logP (Partition Coefficient)	4.74	4.51
pKa (Strongest Acidic)	14.3	14.3
Number of Hydrogen Bond Donors	2	2
Number of Hydrogen Bond Acceptors	3	3
Polar Surface Area	66.76 Å ²	66.76 Å ²
Rule of Five Compliance	Yes	Yes

Analytical Data and Experimental Considerations

The FooDB records provide mass spectrometry (MS) data for both compounds, which is critical for metabolite identification [1] [2].

- **Avocadene 1-acetate**: Predicted GC-MS and LC-MS/MS spectra are available [1].
- **Avocadyne 1-acetate**: Both predicted and experimentally derived LC-MS/MS spectra are available, including data from linear ion trap instruments in both positive and negative modes [2].

For experimental workflows, the published characterization of the human serum metabolome provides a robust methodological reference. That study used a multi-platform approach combining **NMR, GC-MS, and LC-MS** to achieve broad metabolome coverage [3]. You can adapt this general workflow:



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A general metabolomics workflow for metabolite identification, adaptable for **avocadene 1-acetate** studies [3].

Research Context and Suggested Next Steps

The available data is primarily foundational. To build a complete profile for drug development, the following areas require further investigation:

- **Biological Pathways:** No specific signaling or metabolic pathways for **avocadene 1-acetate** were identified. General resources like **KEGG** [4] can be consulted for related pathways once a biological activity is discovered.
- **Metabolism Prediction:** Tools like **BioTransformer** can be used for in silico prediction of potential human microbial and environmental metabolites of this compound [5].
- **Expanding Literature Search:** Given the limited number of published articles noted in the database records [1] [2], a thorough review of recent scientific literature is crucial to find any new studies on its bioactivity, mechanisms, or potential therapeutic applications.

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References

1. Showing Compound Avocadene 1 - acetate (FDB003038) - FooDB [foodb.ca]
2. Showing Compound Avocadyne 1 - acetate (FDB003043) - FooDB [foodb.ca]
3. The Human Serum Metabolome | PLOS One [journals.plos.org]
4. Database KEGG PATHWAY [kegg.jp]
5. BioTransformer: a comprehensive computational tool for small... [jcheminf.biomedcentral.com]

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